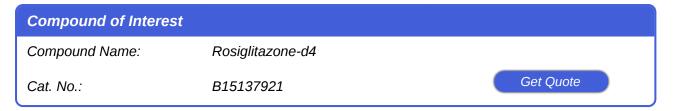


Rosiglitazone-d4: A Technical Guide to Solubility

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the solubility of **Rosiglitazone-d4** in various common laboratory solvents. The data presented is essential for the accurate preparation of stock solutions and experimental media in preclinical and clinical research settings. As the deuterated form of Rosiglitazone, **Rosiglitazone-d4** is expected to exhibit nearly identical solubility characteristics to its non-deuterated counterpart. The following data, gathered from various chemical suppliers, pertains to Rosiglitazone and serves as a robust proxy for **Rosiglitazone-d4**.

Quantitative Solubility Data

The solubility of Rosiglitazone has been determined in a range of organic solvents and aqueous solutions. The data is summarized in the tables below for easy comparison.

Table 1: Solubility in Organic Solvents



Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Notes
DMSO (Dimethyl Sulfoxide)	34 - 175	95.1 - 489.6	Ultrasonic assistance may be required for higher concentrations.
Ethanol	1 - 2	2.8 - 5.6	Heating to 60°C and sonication may be necessary to achieve higher solubility.
Dimethylformamide (DMF)	10 - 25	28.0 - 69.9	No special conditions reported.
Methanol	1	2.8	Stock solutions in methanol (1 mg/mL) have been shown to be stable.[1]

Table 2: Solubility in Aqueous Solutions



Solvent System	Solubility (mg/mL)	Molar Equivalent (mM)	Preparation Notes
Water	< 0.1	< 0.28	Considered insoluble or very sparingly soluble.[2][3]
1:3 DMSO:PBS (pH 7.2)	~ 0.5	~ 1.4	The compound should first be dissolved in DMSO.[4]
1:1 DMF:PBS (pH 7.2)	~ 0.5	~ 1.4	The compound should first be dissolved in DMF.
0.5% CMC-Na in saline	10	28.0	Forms a suspended solution; requires sonication.[3]
10% DMSO, 40% PEG300, 5% Tween- 80, 45% saline	≥ 5	≥ 14.0	Results in a clear solution.[3]
10% DMSO, 90% (20% SBE-β-CD in saline)	≥ 5	≥ 14.0	Results in a clear solution.[3]

Experimental Protocols

The following sections detail standardized methodologies for determining solubility and preparing stock solutions of **Rosiglitazone-d4**.

Protocol 1: Equilibrium Solubility Determination via Shake-Flask Method

This protocol outlines the universally recognized shake-flask method for determining the equilibrium solubility of a compound.



- Preparation of Solvent: Prepare the desired solvent or buffer system (e.g., water, PBS, etc.). Ensure the pH is accurately adjusted and recorded.
- Addition of Compound: Add an excess amount of Rosiglitazone-d4 to a clear glass vial
 containing a known volume of the prepared solvent. The presence of undissolved solid is
 crucial to ensure saturation.
- Equilibration: Seal the vials and place them in a shaker incubator set to a constant temperature (e.g., 25°C or 37°C). Agitate the samples for a sufficient period to reach equilibrium (typically 24-48 hours).
- Phase Separation: After equilibration, allow the vials to stand undisturbed to let the excess solid settle. Alternatively, centrifuge the samples to pellet the undissolved compound.
- Sampling: Carefully collect an aliquot of the supernatant, ensuring no solid particles are transferred. Filtration through a 0.22 μm filter may be necessary.
- Quantification: Analyze the concentration of Rosiglitazone-d4 in the collected supernatant using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Data Analysis: Calculate the solubility based on the measured concentration in the saturated solution.

Protocol 2: Preparation of a Concentrated Stock Solution in DMSO

This protocol details the steps for preparing a high-concentration stock solution of **Rosiglitazone-d4** in DMSO.

- Weighing the Compound: Accurately weigh the desired amount of Rosiglitazone-d4 solid using an analytical balance.
- Solvent Addition: In a suitable vial, add the appropriate volume of high-purity, anhydrous
 DMSO to the weighed compound to achieve the target concentration.



- Dissolution: Vortex or sonicate the mixture until the solid is completely dissolved. Gentle warming may be applied if necessary, but care should be taken to avoid degradation.
- Storage: Store the stock solution at -20°C in a tightly sealed vial to prevent moisture absorption and degradation. For long-term storage, aliquoting into smaller volumes is recommended to avoid repeated freeze-thaw cycles. Stock solutions in DMSO are generally stable for several months when stored properly.

Visualizations

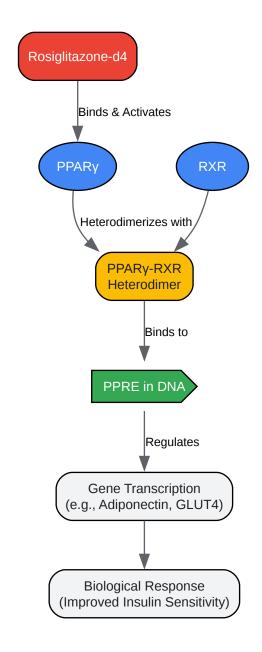
The following diagrams illustrate key concepts related to the experimental workflow and the biological activity of Rosiglitazone.



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Solubility Determination Workflow





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Rosiglitazone-d4 Signaling Pathway

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